

# Application Notes and Protocols for Bufrolin in In Vivo Rodent Models

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Bufrolin*

Cat. No.: *B127780*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Bufrolin** is a potent and equipotent agonist of the G protein-coupled receptor 35 (GPR35) in both human and rat species.[1] GPR35 is expressed in various tissues, including immune cells and the gastrointestinal tract, and is implicated in inflammatory processes.[2][3][4] These characteristics make **Bufrolin** a valuable tool for investigating the physiological roles of GPR35 and for preclinical assessment of its therapeutic potential in rodent models of allergic and inflammatory diseases.

This document provides detailed application notes and experimental protocols for the use of **Bufrolin** in in vivo rodent models, targeting researchers in academia and the pharmaceutical industry.

## Data Presentation

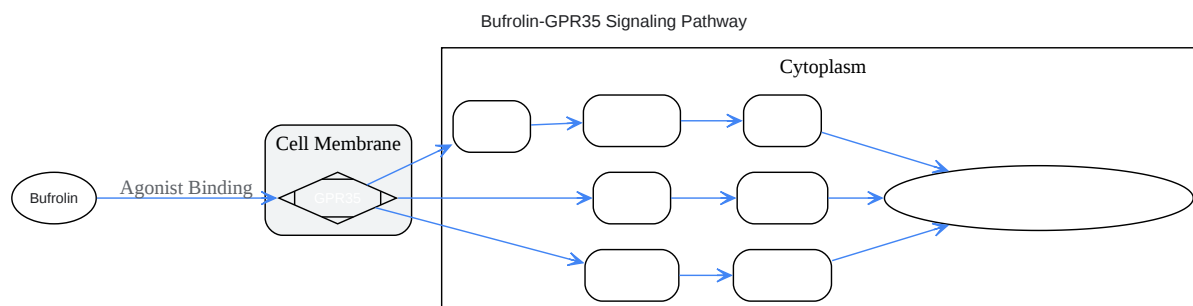
**Table 1: In Vitro Potency of Bufrolin at Rat GPR35**

Assay Type	Species	EC50 (nM)	Reference
β-arrestin-2 Interaction Assay	Rat	9.9 ± 0.4	Mackenzie et al., 2014

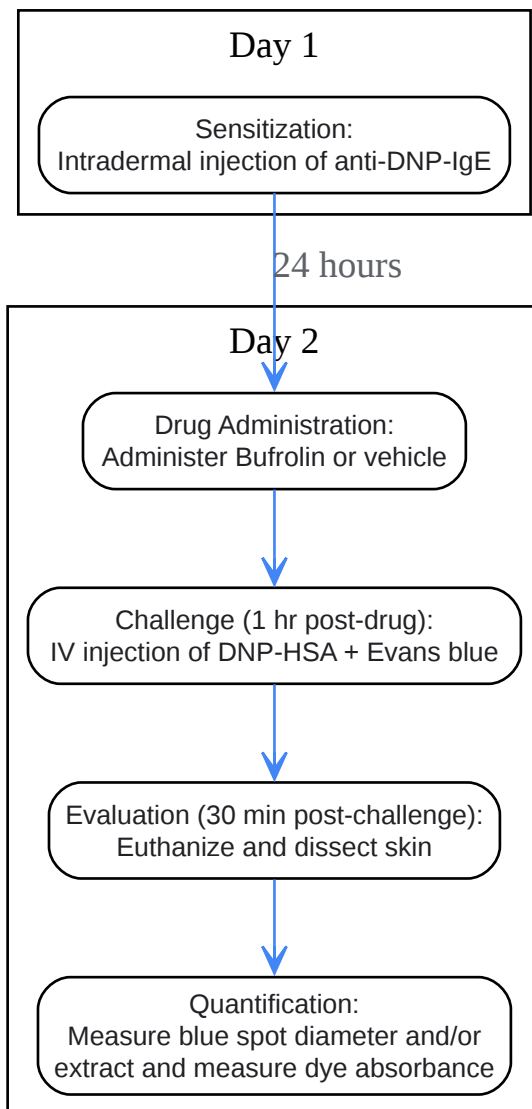
Note: This data is derived from in vitro experiments and serves as a guide for potential in vivo efficacy. Dose-response studies are crucial to determine the optimal in vivo dosage.

## Signaling Pathway

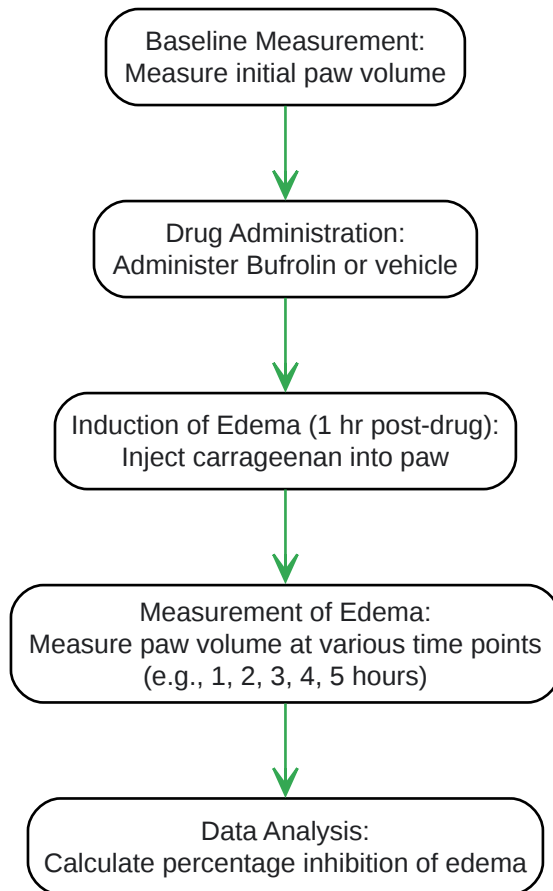
The activation of GPR35 by **Bufrolin** initiates a cascade of intracellular signaling events. GPR35 is known to couple to multiple G protein subtypes, including G $\alpha$ i/o and G $\alpha$ 13, as well as engaging  $\beta$ -arrestin-2.[5] This can lead to the modulation of various downstream effectors, including the ERK/MAPK and NF- $\kappa$ B pathways, and regulation of intracellular calcium levels.[3][6] The multifaceted signaling potential of GPR35 suggests its involvement in a range of cellular responses, from inflammation to cellular proliferation.[3][4]



## Passive Cutaneous Anaphylaxis (PCA) Workflow



## Carrageenan-Induced Paw Edema Workflow



[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. The antiallergic mast cell stabilizers lodoxamide and bufrolin as the first high and equipotent agonists of human and rat GPR35 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Frontiers | GPR35 in Intestinal Diseases: From Risk Gene to Function [frontiersin.org]
- 3. GPR35 acts a dual role and therapeutic target in inflammation - PMC [pmc.ncbi.nlm.nih.gov]

- 4. GPR35 acts a dual role and therapeutic target in inflammation - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. G protein-coupled receptor 35: an emerging target in inflammatory and cardiovascular disease - PMC [pmc.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Application Notes and Protocols for Bufrolin in In Vivo Rodent Models]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b127780#using-bufrolin-in-in-vivo-rodent-models]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)